

Safe Disposal of Tenofovir Disoproxil Succinate in a Laboratory Setting

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Compound of Interest

Compound Name: *Tenofovir disoproxil succinate*

Cat. No.: *B12774426*

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The proper disposal of **Tenofovir Disoproxil Succinate** is critical to ensure personnel safety and environmental protection. As a pharmacologically active compound with potential health and environmental risks, it must be managed as a hazardous chemical waste. Releases into the environment should be avoided, and disposal must comply with all applicable federal, state, and local regulations.^{[1][2][3]}

Hazard and Safety Summary

Tenofovir Disoproxil Fumarate, a closely related salt, is classified as harmful if swallowed, causes serious eye damage, and may cause damage to organs through prolonged or repeated exposure.^{[4][5]} It is also considered harmful to aquatic life with long-lasting effects.^{[3][4]} Due to these hazards, **Tenofovir Disoproxil Succinate** should be handled with appropriate personal protective equipment (PPE), and its waste must be segregated for proper disposal.

Key Regulatory Bodies:

- Environmental Protection Agency (EPA): Regulates the disposal of hazardous waste under the Resource Conservation and Recovery Act (RCRA).^{[6][7][8]}
- Drug Enforcement Administration (DEA): Regulates the disposal of controlled substances.^[8] (Note: **Tenofovir Disoproxil Succinate** is not currently listed as a controlled substance).
- State and Local Regulations: Many states have their own, often more stringent, regulations for pharmaceutical waste disposal.^[6]

Quantitative Data for Disposal Considerations

The following table summarizes key data for Tenofovir Disoproxil Fumarate, which informs the necessary disposal precautions for the succinate salt.

Parameter	Value/Information	Significance for Disposal
Acute Oral Toxicity	Harmful if swallowed (H302). [4] Oral TDLO: 21,000 mg/kg (rat).[4]	Indicates a health hazard from ingestion, necessitating secure containment of waste.
Eye Damage	Causes serious eye damage (H318).[4][5]	Requires use of eye protection during handling and disposal to prevent injury.
Aquatic Toxicity	Harmful to aquatic life with long-lasting effects (H412).[3][4]	Prohibits disposal down the drain or into sewer systems to prevent environmental contamination.[2][3]
Bioaccumulation	Unlikely to bioaccumulate based on log Kow.[2] Octanol/water partition coefficient log Kow: 1.18 (at pH 7).[5]	While bioaccumulation is low, the aquatic toxicity still warrants containment.
Disposal Method	Incineration in a permitted hazardous waste facility is the recommended method.[1][7][8]	This method ensures the complete destruction of the active pharmaceutical ingredient.

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the required steps for the safe disposal of **Tenofovir Disoproxil Succinate** from a research or laboratory setting.

1.0 Personal Protective Equipment (PPE)

1.1. Before handling any waste, ensure appropriate PPE is worn. This includes:

- Safety goggles with side-shields or a face shield.[5]
- Impervious gloves (e.g., nitrile).[1][5]
- A laboratory coat.

2.0 Waste Segregation and Collection

2.1. Solid Waste:

- Collect all solid waste contaminated with **Tenofovir Disoproxil Succinate**, including unused or expired bulk powder, contaminated lab supplies (e.g., weigh boats, wipes), and PPE.
- Place this waste into a designated, leak-proof, and clearly labeled hazardous waste container. The container should be marked "Hazardous Waste" and list the chemical contents.

2.2. Liquid Waste:

- Collect any solutions containing **Tenofovir Disoproxil Succinate** in a separate, sealed, and clearly labeled hazardous waste container.
- Crucially, do not discharge any amount of this material into drains or the sewer system.[2][3]

2.3. Sharps Waste:

- Any needles, syringes, or other sharps contaminated with the compound must be disposed of in a designated sharps container.

3.0 Spill Management

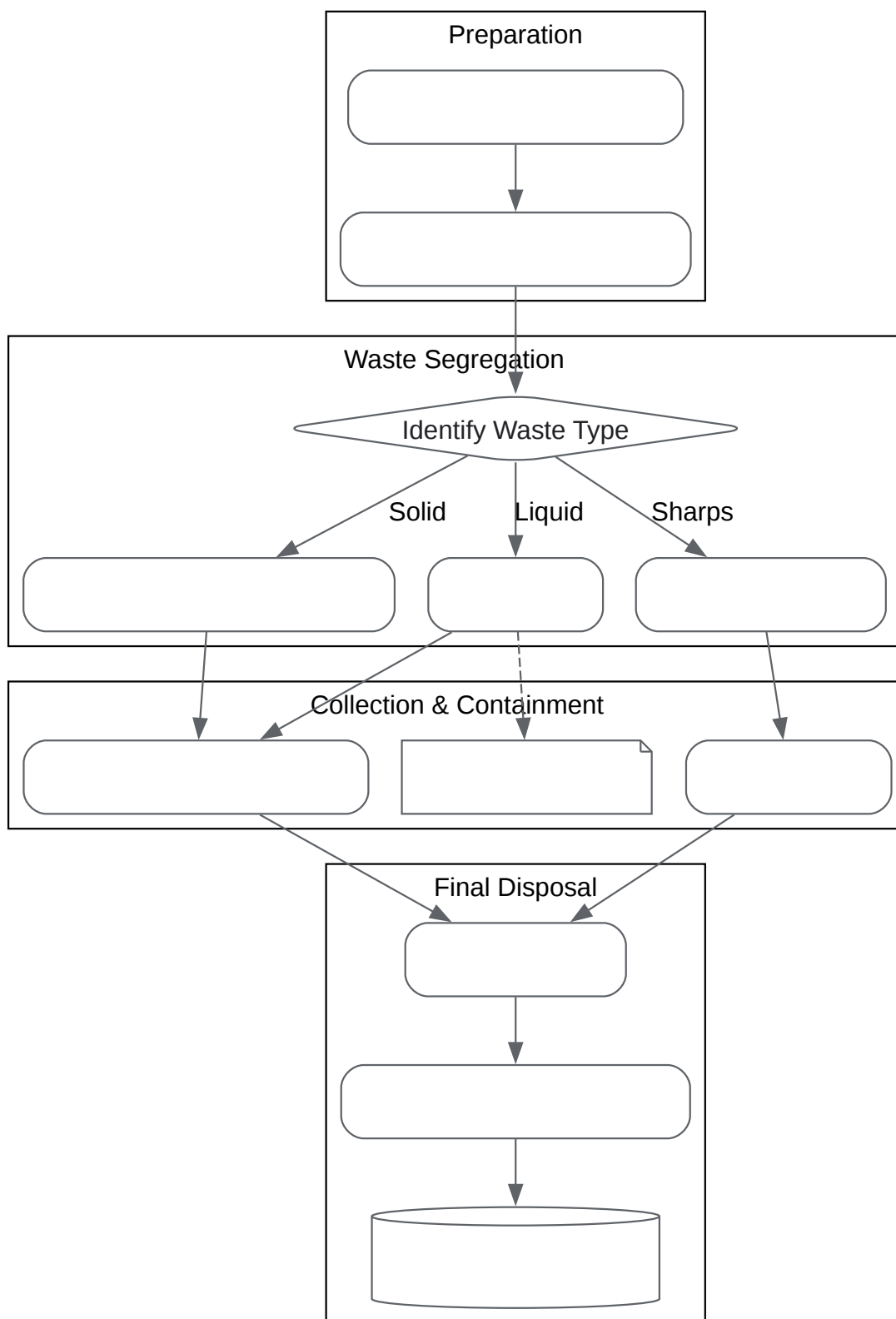
3.1. In the event of a spill, avoid dust formation.[3] 3.2. Wear appropriate PPE. 3.3. For solid spills, carefully sweep up the material and place it into the designated hazardous waste container.[3] 3.4. For liquid spills, use an inert absorbent material to contain the spill, then collect the material into the hazardous waste container. 3.5. Decontaminate the spill area thoroughly.[2]

4.0 Storage and Disposal

4.1. Store the sealed hazardous waste container in a designated, secure area away from incompatible materials, such as strong oxidizing agents.[3][5] 4.2. Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous material disposal company.[1] 4.3. The primary recommended disposal method is incineration at a permitted hazardous waste facility.[1][7][8]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Tenofovir Disoproxil Succinate** waste.



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Caption: Disposal workflow for **Tenofovir Disoproxil Succinate**.

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